

Application Notes and Protocols: Measuring the Effects of Npc 17731 on Bronchoconstriction

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Compound of Interest

Compound Name: Npc 17731

Cat. No.: B1679997

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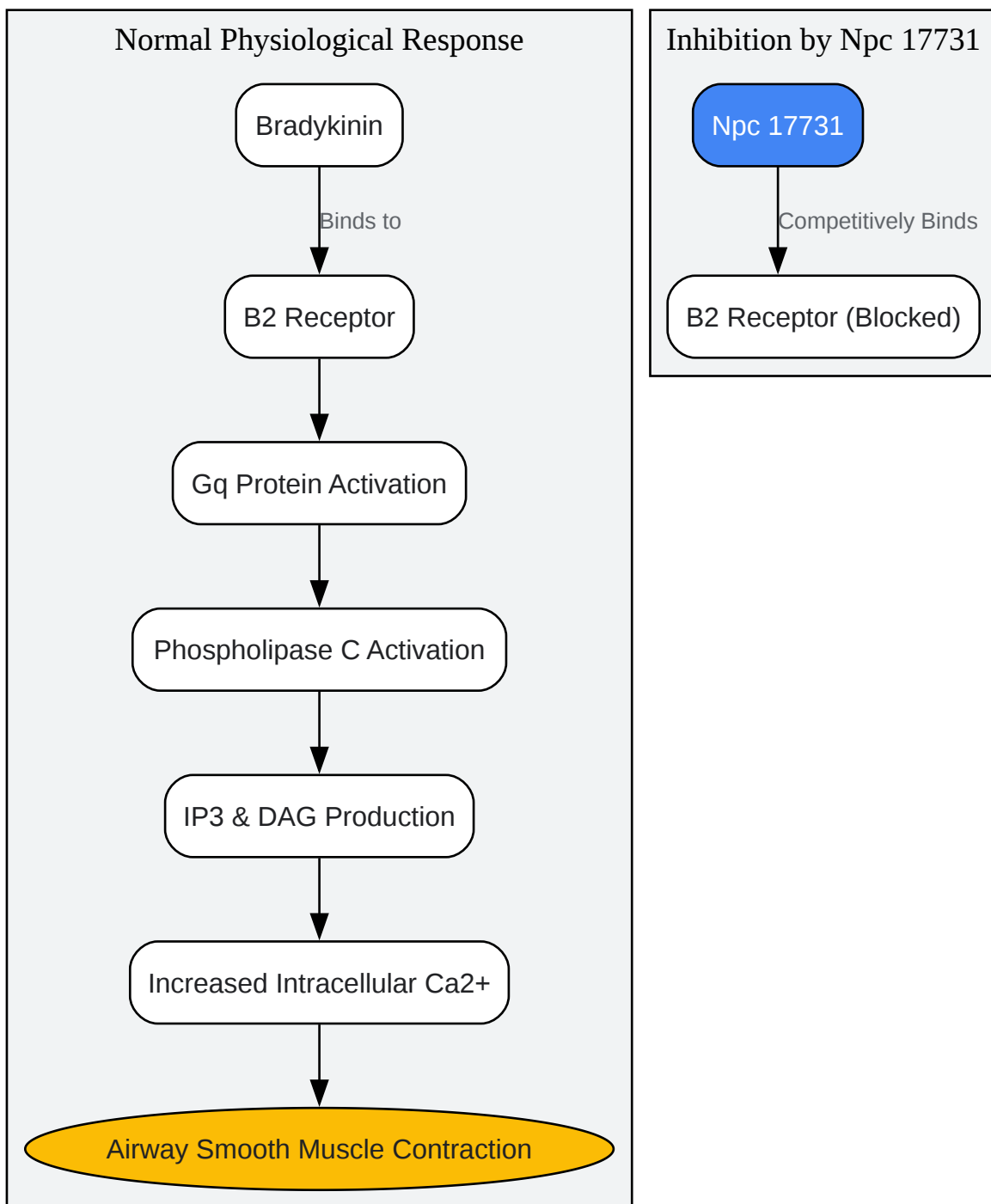
For Researchers, Scientists, and Drug Development Professionals

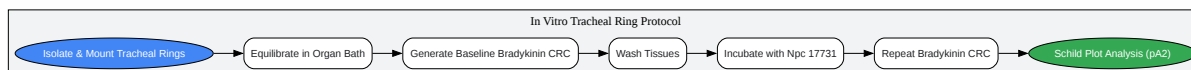
Introduction

Npc 17731 is a potent and selective competitive antagonist of the Bradykinin B2 receptor.[1][2] Bradykinin, a key inflammatory mediator, induces bronchoconstriction, making its antagonists like **Npc 17731** a subject of interest in respiratory research and drug development for conditions such as asthma.[1] These application notes provide detailed protocols for measuring the effects of **Npc 17731** on bronchoconstriction using both in vivo and in vitro models.

Mechanism of Action

Npc 17731 functions as a pure B2 competitive receptor antagonist, effectively blocking the binding of bradykinin to its B2 receptors on airway smooth muscle.[2] This action inhibits the downstream signaling cascade that leads to smooth muscle contraction and subsequent bronchoconstriction.





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References

- 1. Inhibitory effect of NPC-17731 on BK-induced and antigen-induced airway reactions in guinea-pigs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Competitive and selective antagonistic action of NPC 17731 on bradykinin-induced relaxant and contractile responses of the guinea pig isolated ileum - PubMed [pubmed.ncbi.nlm.nih.gov]
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